

## 7-Chloro-4-nitroquinoline molecular weight and formula

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## Compound of Interest

Compound Name: 7-Chloro-4-nitroquinoline  
CAS No.: 1076199-85-3  
Cat. No.: B562847

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## Core Molecular Profile of 7-Chloro-4-nitroquinoline

**7-Chloro-4-nitroquinoline** is a substituted quinoline carrying two key functional groups that dictate its reactivity and utility: a chloro group at the 7-position. These substituents modulate the electronic properties of the quinoline ring system, making it a versatile scaffold for chemical elaboration.

The fundamental properties of **7-chloro-4-nitroquinoline** are summarized below.

| Property          | Value                                                         | Source        |
|-------------------|---------------------------------------------------------------|---------------|
| IUPAC Name        | 7-chloro-4-nitroquinoline                                     | [PubChem][1]  |
| Molecular Formula | C <sub>9</sub> H <sub>5</sub> ClN <sub>2</sub> O <sub>2</sub> | [PubChem][1]  |
| Molecular Weight  | 208.60 g/mol                                                  | [PubChem][1]  |
| CAS Number        | 1076199-85-3                                                  | [PubChem][1]  |
| Appearance        | Tan Solid                                                     | [ChemicalBoc] |
| Solubility        | Soluble in Chloroform, Methanol                               | [ChemicalBoc] |

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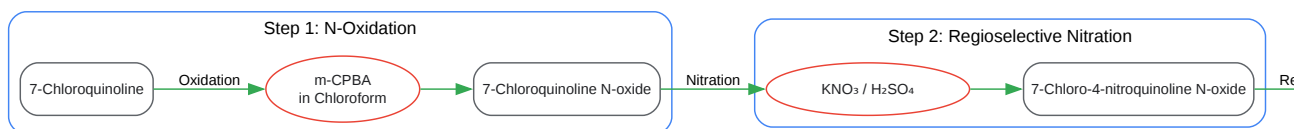
Caption: Chemical Structure of **7-Chloro-4-nitroquinoline**.

## Synthesis of 7-Chloro-4-nitroquinoline: A Strategic Approach

Direct nitration of 7-chloroquinoline typically yields a mixture of isomers, with substitution favoring the 5- and 8-positions on the benzene ring portion, a challenge due to the directing effects of the heterocyclic nitrogen. A more effective and regioselective strategy involves a two-step sequence starting with a 7-chloroquinoline N-oxide intermediate, which activates the C4 position for electrophilic attack.

## Plausible Synthetic Pathway

The most logical pathway proceeds through the formation of 7-chloroquinoline N-oxide, which then undergoes regioselective nitration at the desired C position to direct the incoming electrophile.



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Caption: Plausible Synthetic Workflow for **7-Chloro-4-nitroquinoline**.

## Experimental Protocol: Synthesis via N-Oxide Intermediate

This protocol is a validated, multi-step procedure adapted from established methods for quinoline N-oxide synthesis and subsequent nitration[3].

### Step 1: Synthesis of 7-Chloroquinoline N-oxide

- **Dissolution:** In a 100 mL round-bottom flask, dissolve 7-chloroquinoline (1.0 eq) in chloroform (20 mL).
- **Reagent Addition:** While stirring at room temperature, add meta-chloroperoxybenzoic acid (m-CPBA) (1.2 eq) portion-wise over 15 minutes. Cause the quinoline nitrogen to be converted to its corresponding N-oxide.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 5-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, neutralize the reaction mixture by washing with a saturated aqueous solution of sodium bicarbonate ( $\text{NaHCO}_3$ ) (2 x 20 mL).
- **Extraction & Drying:** Extract the aqueous layer with ethyl acetate (3 x 20 mL). Combine the organic layers, dry over anhydrous magnesium sulfate, and concentrate to yield the crude 7-chloroquinoline N-oxide.

### Step 2: Nitration of 7-Chloroquinoline N-oxide

- **Acidic Medium:** To the crude 7-chloroquinoline N-oxide from the previous step, add concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ) at 0 °C (ice bath) with stirring.
- **Nitrating Agent:** Add potassium nitrate ( $\text{KNO}_3$ ) (1.1 eq) slowly to the mixture, ensuring the temperature does not exceed 10 °C. Causality: The combination of  $\text{KNO}_3$  and  $\text{H}_2\text{SO}_4$  generates the nitronium ion ( $\text{NO}_2^+$ ) in situ, the active electrophile for nitration. The N-oxide group directs this electrophile to the C4 position.[3]
- **Reaction:** Allow the mixture to stir at room temperature for 2-3 hours.
- **Quenching & Precipitation:** Carefully pour the reaction mixture onto crushed ice. The product, **7-chloro-4-nitroquinoline N-oxide**, will precipitate out of the solution.
- **Isolation:** Collect the solid precipitate by vacuum filtration, wash thoroughly with cold water until the filtrate is neutral, and dry under vacuum.

### Step 3: Deoxygenation (if required)

Note: For many subsequent reactions, the N-oxide can be carried through. If the parent quinoline is desired, a deoxygenation step is necessary.

- **Reaction Setup:** Suspend the **7-chloro-4-nitroquinoline N-oxide** in a suitable solvent like chloroform.
- **Reducing Agent:** Add a deoxygenating agent such as phosphorus trichloride ( $\text{PCl}_3$ ) (1.5 eq) dropwise at 0 °C.
- **Completion:** Stir the reaction at room temperature until completion (monitored by TLC).
- **Isolation:** Quench the reaction with water, separate the organic layer, dry, and concentrate to yield **7-chloro-4-nitroquinoline**. Various methods for purification are available.

## Chemical Reactivity and Mechanistic Insights

The chemical behavior of **7-chloro-4-nitroquinoline** is dominated by the interplay between its two key functional groups and the aromatic system.

## Nucleophilic Aromatic Substitution (S<sub>N</sub>Ar)

The quinoline ring is inherently electron-deficient. This effect is dramatically amplified by the presence of the powerful electron-withdrawing nitro group. This electronic landscape makes the entire ring susceptible to nucleophilic attack. In precursors like 4,7-dichloroquinoline, the C4 position is exceptionally reactive. The C7 position of the molecule can also be displaced, though it generally requires more forcing conditions than a C4-chloro substituent. This reactivity allows for the introduction of various functional groups, adding to the molecular complexity.

## Reduction of the Nitro Group

The nitro group at C4 is readily reduced to an amino group using standard chemical methods, such as catalytic hydrogenation (H<sub>2</sub>/Pd-C) or metal-acid. This conversion is key to its utility, as it unmasks a versatile amino functional group. The resulting 4-amino-7-chloroquinoline is a privileged scaffold in medicinal chemistry, frequently used for further derivatization.

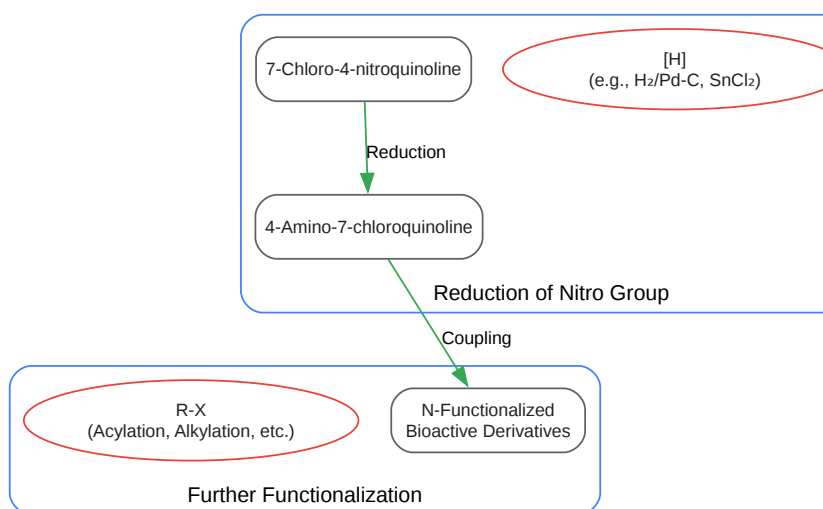


Figure 2: Key Reactions of the 7-Chloro-4-nitroquinoline Scaffold

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Caption: Key transformations of **7-chloro-4-nitroquinoline** for drug discovery.

## Applications in Drug Discovery and Medicinal Chemistry

The 7-chloroquinoline scaffold is a cornerstone of numerous FDA-approved drugs and clinical candidates. Its presence is associated with a wide spectrum of biological activities, including antiparasitic and anti-inflammatory properties[5][6]. **7-Chloro-4-nitroquinoline** serves as a high-potential intermediate for accessing novel analogues within this class.

- **Anticancer Agents:** The 4-amino-7-chloroquinoline core can be elaborated into potent kinase inhibitors and cytotoxic agents. By reducing the nitro group to an amino group, it allows for further functionalization via amidation or alkylation to target specific enzymes or receptors involved in cancer progression[6].
- **Antimalarial Drugs:** This scaffold is famously the basis for chloroquine. The nitro group of **7-chloro-4-nitroquinoline** can be seen as a masked amine, providing a potential to overcome drug resistance.
- **Antileishmanial and Other Antiparasitic Agents:** Derivatives such as 7-chloro-4-quinolinylhydrazones have shown promising activity against parasites involving mitochondrial dysfunction[7]. The nitro-to-amine conversion provides a direct entry point for synthesizing such hydrazone derivatives.

## Predicted Spectroscopic Characterization

While a publicly available experimental spectrum for **7-chloro-4-nitroquinoline** is not readily found, its <sup>1</sup>H and <sup>13</sup>C NMR spectra can be reliably predicted based on standard quinoline structures.

## Predicted <sup>1</sup>H NMR Spectrum

- Aromatic Region ( $\delta$  7.5-9.0 ppm): The spectrum will be characterized by signals from the five aromatic protons.
  - H2 & H3: These protons on the pyridine ring will appear as doublets, significantly downfield due to the deshielding effect of the ring nitrogen and
  - H5, H6, H8: These protons on the benzene ring will show splitting patterns consistent with their positions relative to the chloro group and each other. The proton ortho to the ring fusion, is typically deshielded.

## Predicted $^{13}\text{C}$ NMR Spectrum

The  $^{13}\text{C}$  NMR spectrum will display nine distinct signals for the nine carbon atoms.

| Carbon Position | Predicted Chemical Shift ( $\delta$ , ppm) | Rationale      |
|-----------------|--------------------------------------------|----------------|
| C2              | 150-155                                    | Deshielded by  |
| C3              | 120-125                                    | Shielded relat |
| C4              | 145-150                                    | Strongly desh  |
| C4a             | 148-152                                    | Quaternary ca  |
| C5              | 125-130                                    | Aromatic CH.   |
| C6              | 128-132                                    | Aromatic CH.   |
| C7              | 135-140                                    | Deshielded by  |
| C8              | 125-130                                    | Aromatic CH.   |
| C8a             | 140-145                                    | Quaternary ca  |

Note: Predicted values are estimates. Actual values may vary based on solvent and experimental conditions.

## Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **7-chloro-4-nitroquinoline** is not widely available. Therefore, a risk assessment must be based on i

- 7-Chloroquinoline Moiety: Halogenated quinolines are typically classified as irritants, causing skin and serious eye irritation.
- Nitroaromatic Moiety: Aromatic nitro compounds should be handled as potential mutagens or carcinogens until proven otherwise. They can be toxic

Recommended Handling Procedures:

- Engineering Controls: Handle exclusively in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment (PPE): Wear standard PPE, including a lab coat, nitrile gloves, and chemical safety goggles.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from strong oxidizing agents and bases.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

## Conclusion

**7-Chloro-4-nitroquinoline** is a strategically important synthetic intermediate whose value lies in the orthogonal reactivity of its functional groups. The intermediate, coupled with the potential for subsequent transformations of the nitro and chloro groups, makes it a powerful tool for generating diverse compound represents a gateway to the highly validated and biologically rich chemical space of 4-amino-7-chloroquinolines, enabling the developmen

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